Technical Whitepaper: Fmoc-D-Asp-OAll in Advanced Peptide Synthesis

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Compound of Interest

Compound Name:	*Fmoc-D-aspartic acid α-allyl ester*
Cat. No.:	*B1580468*

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Core Identity: Fmoc-D-aspartic acid

-allyl ester CAS: 204246-17-3 Formula:

| MW: 395.41 g/mol

Executive Summary

Fmoc-D-aspartic acid

-allyl ester (Fmoc-D-Asp-OAll) is a specialized orthogonal building block designed for the synthesis of complex cyclic peptides and peptidomimetics. Unlike standard aspartic acid derivatives used in Solid Phase Peptide Synthesis (SPPS), this compound features an

-carboxyl allyl ester protection and a free

-carboxyl (side chain).

This unique substitution pattern enables side-chain anchoring strategies, allowing researchers to synthesize head-to-tail cyclic peptides directly on-resin. By anchoring the aspartic acid residue to the solid support via its side chain, the N-terminus and C-terminus (protected by the allyl group) remain available for subsequent on-resin cyclization. This guide details the

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chemical properties, strategic applications, and validated protocols for utilizing CAS 204246-17-3 in high-fidelity drug development.

Chemical Profile & Specifications

Structural Analysis

The defining feature of CAS 204246-17-3 is the orthogonality between its protecting groups. The Fmoc group protects the

-amine (base-labile), while the Allyl group protects the

-carboxyl (Pd-labile). The

-carboxyl is free, serving as the handle for resin attachment or further functionalization.

Feature	Specification
IUPAC Name	(3R)-3-(9H-fluoren-9-ylmethoxycarbonylamino)-4-oxo-4-prop-2-enoxybutanoic acid
Stereochemistry	D-Isomer (R-configuration at -carbon)
-Protection	Allyl Ester (Removable via Pd( ))
Side Chain	Free Carboxylic Acid (-COOH)
Solubility	Soluble in DMF, DCM, DMSO; Sparingly soluble in water
Purity Standard	98% (HPLC) required for SPPS to prevent truncation

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Stability & Storage

- Temperature: Store at +2°C to +8°C. Long-term storage at -20°C is recommended to prevent ester hydrolysis.
- Moisture: Hygroscopic. Store under inert gas (Argon/Nitrogen) in a desiccator.
- Light: Protect from light to prevent Fmoc cleavage or allyl isomerization.

Strategic Utility: The Side-Chain Anchoring Strategy

The primary application of Fmoc-D-Asp-OAll is the synthesis of Head-to-Tail Cyclic Peptides containing D-amino acids (often used to enhance metabolic stability in peptide drugs).

The Logic of Orthogonality

Standard SPPS anchors the C-terminus to the resin. However, for head-to-tail cyclization, the C-terminus must be free to react with the N-terminus.

- Anchoring: The free

  -COOH of Fmoc-D-Asp-OAll is coupled to the resin (e.g., Rink Amide or Wang).
- Elongation: The peptide chain is grown from the

  -amine (Fmoc removal).
- Deprotection: The

  -Allyl ester is selectively removed using Palladium(0), leaving the peptide attached to the resin only by the Asp side chain.
- Cyclization: The now-free C-terminus reacts with the free N-terminus (after Fmoc removal) to form the macrocycle.
- Cleavage: The side chain is cleaved from the resin, releasing the cyclic peptide.



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Figure 1: Side-chain anchoring workflow utilizing Fmoc-D-Asp-OAll for cyclic peptide synthesis.

Experimental Protocols

Resin Loading (Side-Chain Attachment)

Objective: Immobilize Fmoc-D-Asp-OAll onto Rink Amide MBHA resin via the

-carboxyl group. This results in an Asparagine (Asn) residue in the final sequence if Rink Amide is used, or Aspartic Acid (Asp) if Wang resin is used.

Reagents:

- Resin: Rink Amide MBHA (0.5–0.7 mmol/g loading).
- Activator: PyBOP (Benzotriazol-1-yl-oxytripyrrolidinophosphonium hexafluorophosphate).
- Base: DIEA (N,N-Diisopropylethylamine).
- Solvent: DMF (Anhydrous).

Protocol:

- Swelling: Swell resin in DCM (20 min), then wash with DMF (3x).
- Fmoc Removal (Resin): Treat resin with 20% Piperidine/DMF (2 x 10 min) to expose resin amines. Wash DMF (5x).
- Coupling:
  - Dissolve Fmoc-D-Asp-OAll (3 eq relative to resin loading) and PyBOP (3 eq) in minimal DMF.
  - Add DIEA (6 eq).
  - Add mixture to resin immediately.
  - Agitate for 2 hours at room temperature.

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- Capping: Wash resin (DMF 3x).[1] Treat with Acetic Anhydride/Pyridine/DMF (1:1:8) for 20 min to cap unreacted sites.
- Validation: Perform Kaiser test (ninhydrin). Result should be negative (colorless beads).

Palladium-Catalyzed Allyl Deprotection

Objective: Selectively remove the

-allyl ester to generate a free C-terminal carboxyl group without affecting side-chain protecting groups (e.g., tBu, Trt, Pbf).

Mechanism: The reaction proceeds via a

-allyl palladium complex.[2] A scavenger is required to accept the allyl group and regenerate the Pd(0) catalyst.

Reagents:

- Catalyst: ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

  (Tetrakis(triphenylphosphine)palladium(0)).[3][4] Note: Air sensitive.
- Scavenger: Phenylsilane (

) is preferred over morpholine for higher efficiency and reduced basicity.
- Solvent: Dry DCM (Dichloromethane).

Protocol:

- Preparation: Perform all steps under Nitrogen or Argon flow.
- Wash: Wash peptide-resin with dry DCM (3x) to remove DMF traces (DMF can inhibit Pd reaction slightly).
- Reaction:
  - Prepare solution:

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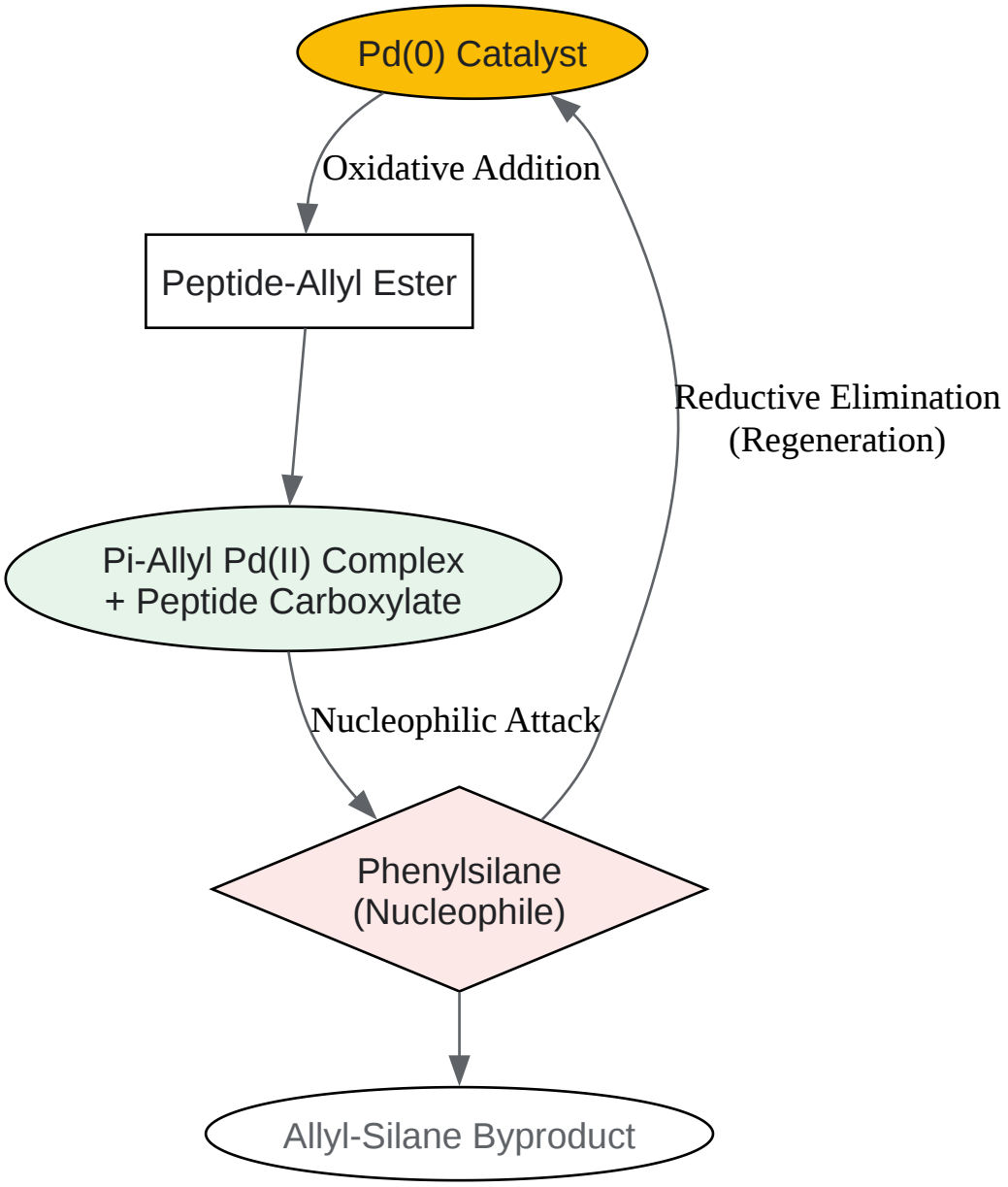
(0.2 eq) +

(20 eq) in dry DCM.

- Add to resin.[1][2][3] Agitate gently for 30 minutes in the dark.
- Drain and repeat the treatment once with fresh reagents.

- Cleaning:
  - Wash with DCM (3x).
  - Crucial Step: Wash with 0.02 M Sodium Diethyldithiocarbamate (in DMF) x 3 to chelate and remove residual Palladium. (Residual Pd turns resin black and inhibits cyclization).
  - Wash with DMF (5x).[1]

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Figure 2: Catalytic cycle of Palladium-mediated allyl deprotection.

On-Resin Cyclization

Objective: Form the amide bond between the N-terminal amine and the C-terminal carboxyl (unmasked in step 4.2).

Protocol:

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- Fmoc Removal: Remove N-terminal Fmoc using 20% Piperidine/DMF (if not already done).
- Activation:
  - Use PyBOP (3 eq) / HOAt (3 eq) / DIEA (6 eq) in DMF.
  - Alternatively, use dilute conditions (more solvent) to favor intramolecular cyclization over intermolecular dimerization.
- Reaction: Agitate for 4–12 hours.
- Test: Kaiser test should be negative (no free amines remaining).

Quality Control & Troubleshooting

Issue	Probable Cause	Solution
Incomplete Allyl Removal	Oxidized Catalyst	Use fresh (should be yellow, not brown/green). Store under Argon.
Black Resin Beads	Residual Palladium	Wash extensively with Sodium Diethyldithiocarbamate or 0.5% DIEA/DMF.
Dimerization during Cyclization	High Concentration	Perform cyclization in dilute conditions (increase DMF volume).
Racemization	Over-activation	Use HOAt or Oxyma Pure as additives to suppress racemization of the C-terminal Asp.

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